

An In-depth Technical Guide to the Synthesis and Purification of O-Butylhydroxylamine

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Compound of Interest

Compound Name: O-Butylhydroxylamine

CAS No.: 5622-77-5

Cat. No.: B1274107

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and purification of **O-Butylhydroxylamine**, a valuable reagent in organic synthesis and drug discovery. The document details established synthetic methodologies, purification protocols, and analytical techniques for quality assessment.

Introduction

O-Butylhydroxylamine and its hydrochloride salt are important synthetic intermediates used in the preparation of a variety of biologically active molecules. Their utility stems from the presence of the aminooxy functional group, which readily reacts with carbonyl compounds to form stable oxime ethers. This guide outlines two primary synthetic pathways for the preparation of **O-Butylhydroxylamine** hydrochloride and discusses methods for its purification and characterization.

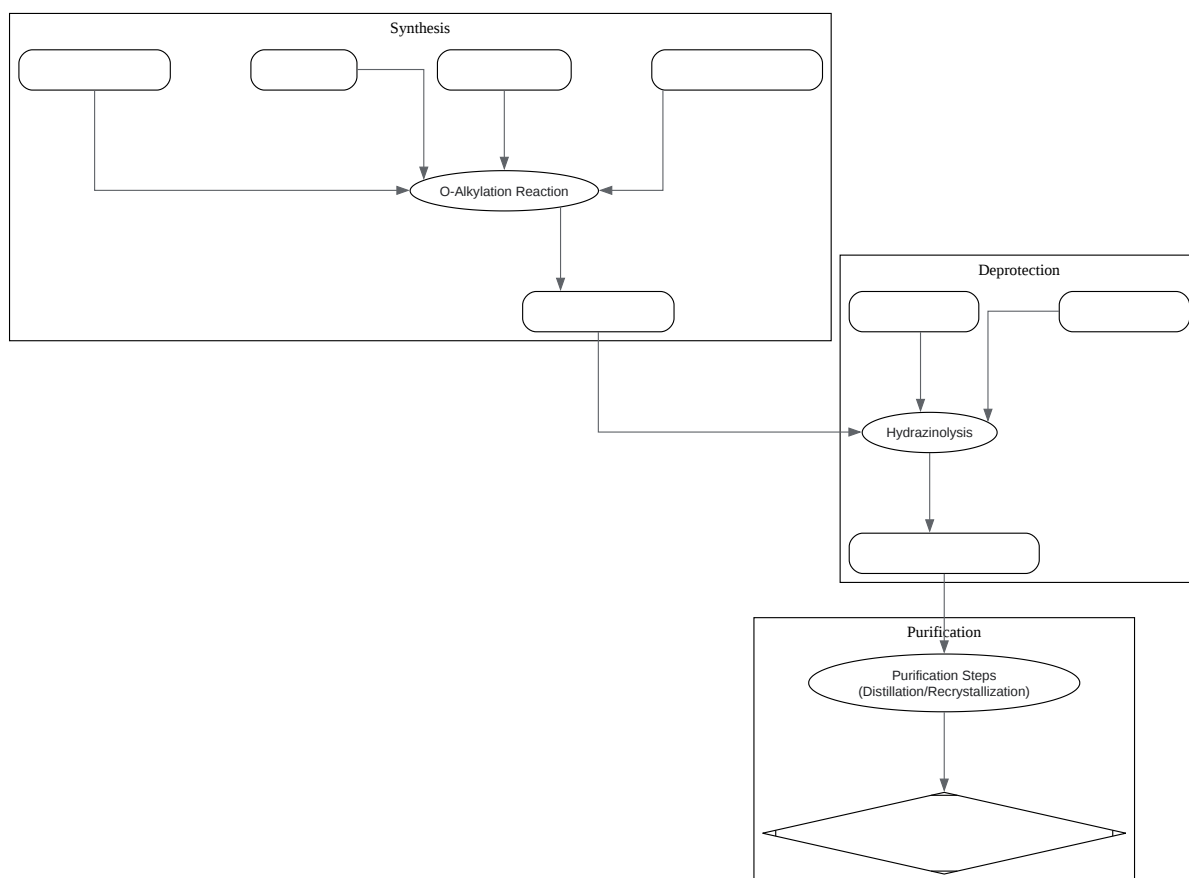
Synthetic Methodologies

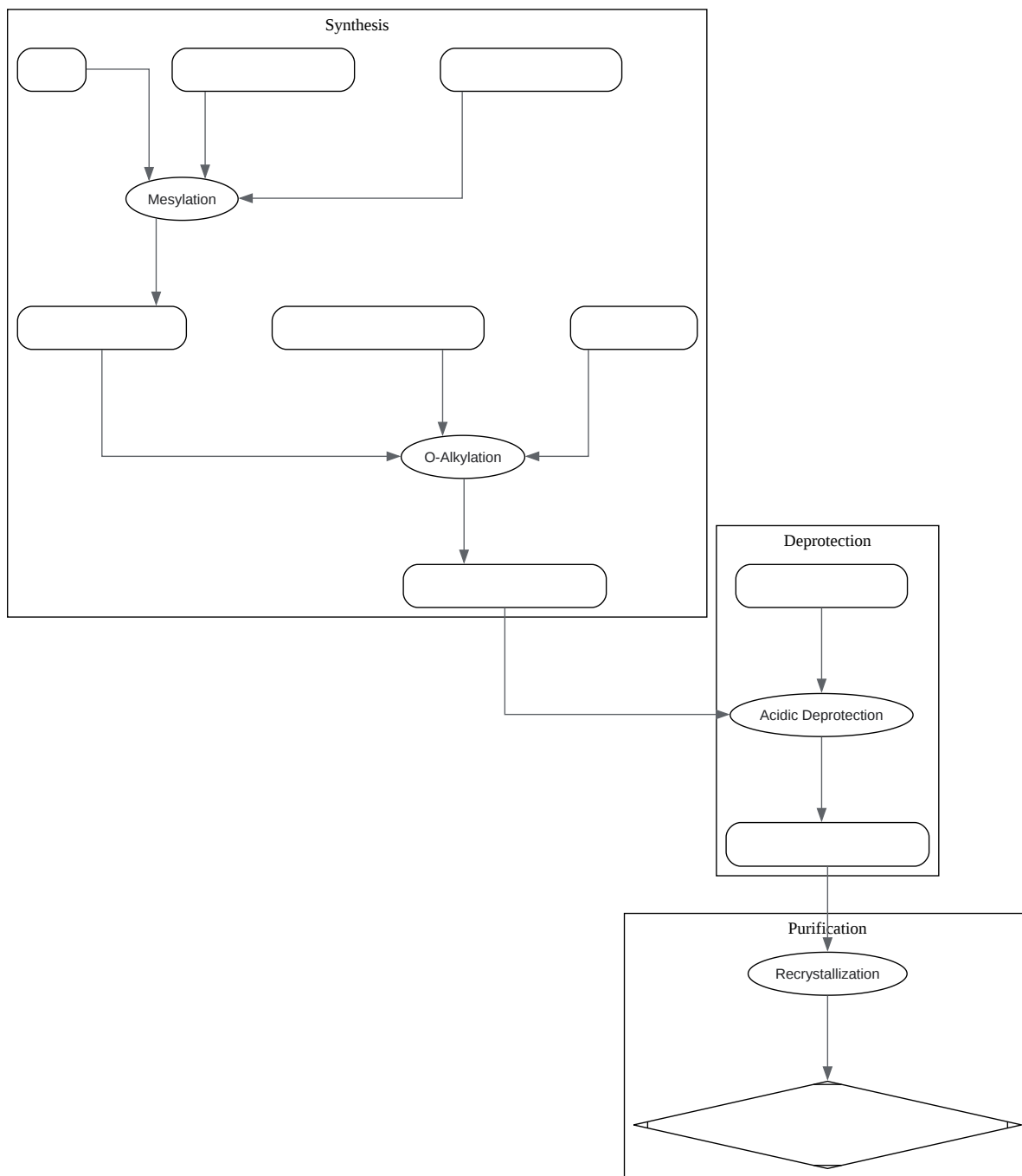
Two common and effective methods for the synthesis of **O-Butylhydroxylamine** are presented: the alkylation of N-hydroxyphthalimide followed by hydrazinolysis, and the direct O-alkylation of a protected hydroxylamine derivative.

Pathway 1: Alkylation of N-Hydroxyphthalimide and Subsequent Deprotection

This two-step method involves the O-alkylation of N-hydroxyphthalimide with a butylating agent, followed by the removal of the phthalimide protecting group to yield the desired product.

Experimental Workflow for Pathway 1





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